

# cefoxitin dimer formation mechanism under stress conditions

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## Compound of Interest

Compound Name: *Cefoxitin Dimer*

Cat. No.: *B1156694*

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## Cefoxitin Dimerization Under Stress: A Technical Deep Dive

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Cefoxitin, a second-generation cephalosporin antibiotic, is widely utilized for its broad spectrum of activity, particularly against anaerobic bacteria. However, like many  $\beta$ -lactam antibiotics, cefoxitin is susceptible to degradation under various stress conditions, leading to the formation of impurities that can impact its safety and efficacy. A key degradation pathway involves the formation of dimeric impurities. This technical guide provides a comprehensive overview of the formation mechanism of a significant **cefoxitin dimer**, known as Cefoxitin EP Impurity G, under stress conditions. It includes detailed experimental protocols, quantitative data where available, and visual representations of the underlying chemical processes and analytical workflows.

## The Structure of Cefoxitin Dimer (Impurity G)

The primary dimeric impurity of cefoxitin identified in the European Pharmacopoeia (EP) is designated as Impurity G. Its formation involves a covalent linkage between two cefoxitin molecules.

\*\*Chemical Name

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